

Navigating the Safe Handling of p-Tolylacetic Acid: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *p*-Tolylacetic acid

Cat. No.: B051852

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This in-depth guide provides a comprehensive overview of the safety and handling precautions for **p-Tolylacetic acid** (also known as 4-Methylphenylacetic acid). Adherence to these guidelines is crucial to ensure a safe laboratory environment and minimize risks during research and development activities. This document outlines the toxicological profile, proper handling procedures, emergency protocols, and storage and disposal requirements for **p-Tolylacetic acid**.

Hazard Identification and Classification

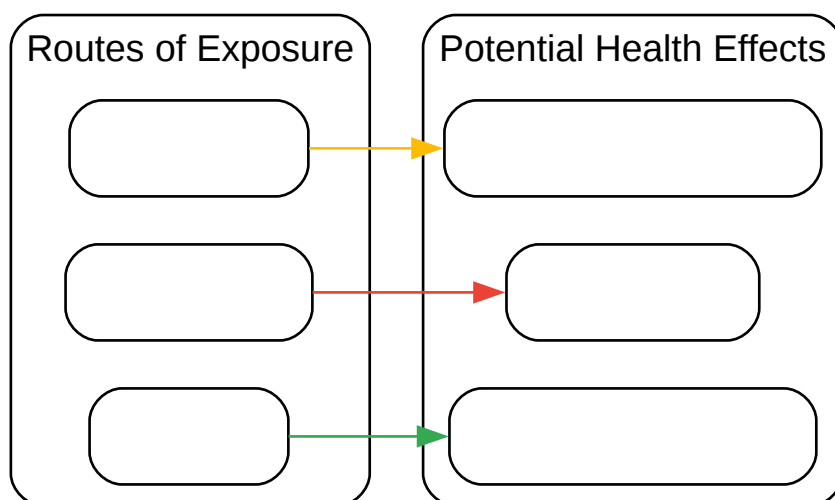
p-Tolylacetic acid is classified as a hazardous substance. The primary routes of exposure are inhalation, skin contact, and eye contact. It is essential to understand the potential health effects to implement appropriate safety measures.

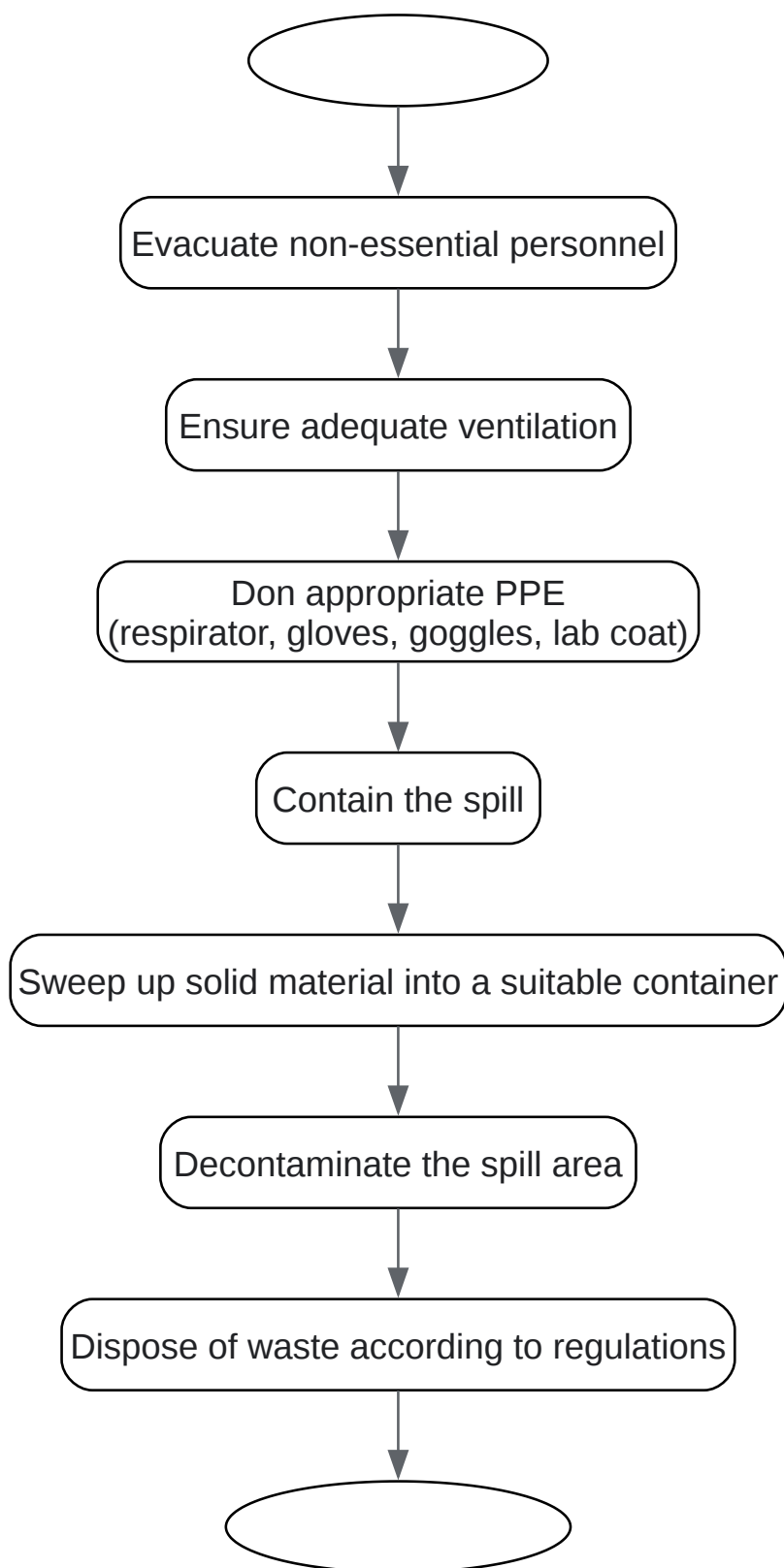
GHS Hazard Statements:

- H315: Causes skin irritation.[1][2]
- H319: Causes serious eye irritation.[1][2]
- H335: May cause respiratory irritation.[2][3][4]

Signal Word: Warning[1]

The following diagram illustrates the primary health hazards associated with **p-Tolylacetic acid** exposure.





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. tcichemicals.com [tcichemicals.com]
- 2. fishersci.com [fishersci.com]
- 3. fishersci.com [fishersci.com]
- 4. 4-Methylphenylacetic acid | 622-47-9 [chemicalbook.com]
- To cite this document: BenchChem. [Navigating the Safe Handling of p-Tolylacetic Acid: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b051852#p-tolylacetic-acid-safety-and-handling-precautions]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com